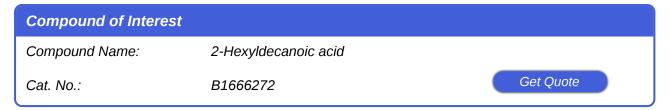


An In-depth Technical Guide to the Physical Properties of 2-Hexyldecanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **2-Hexyldecanoic acid** (CAS No. 25354-97-6), a branched-chain fatty acid. The document collates available data, outlines general experimental methodologies for the determination of these physical properties, and presents a logical workflow for such characterization.

Physicochemical Data of 2-Hexyldecanoic Acid

2-Hexyldecanoic acid, also known as isopalmitic acid, is a C16 Guerbet fatty acid.[1][2] Its branched structure imparts unique physical and chemical properties compared to its linear counterparts, influencing its applications in various fields, including cosmetics, lubricants, and as a surfactant in industrial processes.[1][2] It typically appears as a colorless to pale yellow liquid at room temperature.[1]

The reported boiling and melting points for **2-Hexyldecanoic acid** exhibit some variability across different sources, which is common for fatty acids and can be attributed to differences in measurement techniques and sample purity. A summary of the available quantitative data is presented below.



Property	Value	Conditions	Source(s)
Boiling Point	268 °C	(lit.)	
165-168 °C	at 2 mmHg		
150 °C	Not specified	_	
140-150 °C	at 0.02 Torr	_	
Melting Point	18 °C	(lit.)	
10 °C	Not specified		-
<25 °C	Not specified	_	

Experimental Protocols for Determination of Boiling and Melting Points

While specific experimental protocols for the determination of the boiling and melting points of **2-Hexyldecanoic acid** are not readily available in the reviewed literature, general standard methods for fatty acids are well-established. These methodologies provide a framework for obtaining accurate and reproducible data.

Melting Point Determination

The melting point of a fatty acid is the temperature at which it transitions from a solid to a liquid state. For substances like fatty acids, which can exhibit polymorphism, a melting range is often reported. Standard methods often involve capillary action.

General Protocol (Capillary Method):

- Sample Preparation: A small amount of the purified 2-Hexyldecanoic acid is introduced into a capillary tube, which is then sealed at one end. The sample should be dry and free of impurities.
- Apparatus Setup: The capillary tube is attached to a thermometer, and both are placed in a
 heating bath (e.g., using a Thiele tube or a commercial melting point apparatus like a MelTemp).



- Heating: The bath is heated slowly and steadily, typically at a rate of about 2°C per minute, to ensure thermal equilibrium.
- Observation: The temperatures at which the substance begins to melt and at which it
 becomes completely liquid are recorded. This range is reported as the melting point. For fats
 and oils, the melting point can be defined as the temperature at which the sample becomes
 perfectly clear and liquid.

Alternative techniques such as Differential Scanning Calorimetry (DSC) can also be employed to determine the melting point and other thermal transitions with high precision.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For fatty acids, which can have high boiling points, determination under reduced pressure (vacuum distillation) is common to prevent decomposition.

General Protocol (Distillation Method):

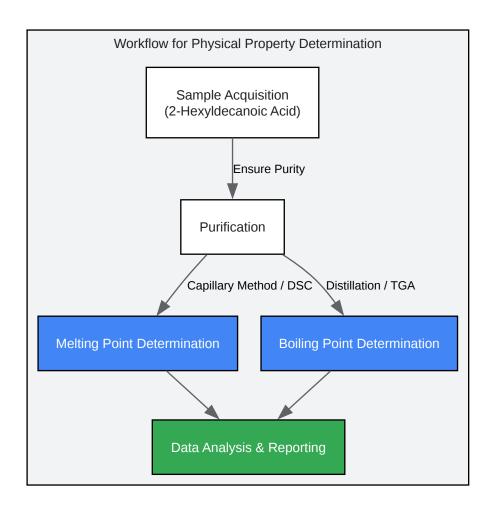
- Apparatus Setup: The 2-Hexyldecanoic acid is placed in a distillation flask connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned to accurately measure the temperature of the vapor.
- Pressure Control: The pressure inside the apparatus is reduced to the desired level using a vacuum pump.
- Heating: The flask is heated gently. The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected.
- Pressure Correction: Boiling points measured under vacuum can be converted to the normal boiling point (at atmospheric pressure) using nomographs or established equations.

Thermogravimetric analysis (TGA) is another method that can be used for the rapid measurement of normal boiling points of fatty acids and their esters.



Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the boiling and melting points of a fatty acid like **2-Hexyldecanoic acid**.



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Caption: A generalized workflow for determining the physical properties of **2-Hexyldecanoic** acid.

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